

Comprehensive Theoretical Framework: 2-(Dimethylamino)-N'-hydroxybenzenecarboximidamide

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Compound of Interest

Compound Name:	2-(Dimethylamino)-N'-hydroxybenzenecarboximidamide
CAS No.:	57076-10-5
Cat. No.:	B1340480

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Executive Summary

This technical guide outlines the theoretical characterization of **2-(Dimethylamino)-N'-hydroxybenzenecarboximidamide** (systematically referred to herein as 2-DMAB). As an ortho-substituted benzamidoxime, this molecule presents unique structural dynamics driven by the steric and electronic interplay between the dimethylamino group and the amidoxime moiety.

Amidoximes are critical pharmacophores, serving as prodrugs for amidines (enhancing oral bioavailability) and as nitric oxide (NO) donors. The theoretical framework described below establishes a self-validating protocol for determining the molecule's ground-state energetics, tautomeric preferences, and reactivity profile using Density Functional Theory (DFT) and Molecular Dynamics (MD).

Structural & Conformational Dynamics

The core challenge in modeling 2-DMAB is accurately predicting the tautomeric equilibrium and the rotational isomerism induced by the bulky ortho-dimethylamino substituent.

Tautomeric Landscape

Amidoximes exist in equilibrium between the amidoxime (hydroxyamidine) and aminonitrone (zwitterionic) forms. For 2-DMAB, the Z-amidoxime is thermodynamically favored, but the ortho-substitution may destabilize the planar conformation required for optimal conjugation.

Key Tautomers:

- (Z)-Amidoxime: The hydroxyl group is cis to the amino group (). Stabilized by intramolecular hydrogen bonding (IHB).
- (E)-Amidoxime: The hydroxyl group is trans to the amino group.
- Aminonitrone: A zwitterionic tautomer (), relevant in polar solvents.

Computational Protocol: Conformational Scanning

To ensure global minimum identification, a rigid Potential Energy Surface (PES) scan is insufficient. A relaxed scan focusing on the dihedral angles

and

is required.

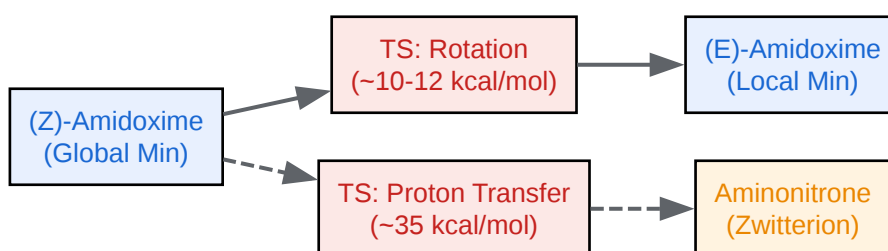
Step-by-Step Methodology:

- Initial Guess: Construct (Z) and (E) isomers in Avogadro/GaussView.
- Level of Theory: Optimization at B3LYP/6-311++G(d,p) (gas phase) and M06-2X/def2-TZVP (solvent phase via PCM/SMD). M06-2X is preferred for capturing dispersion interactions critical in ortho-substituted systems.

- Frequency Analysis: Confirm stationary points (NIMAG=0 for minima, NIMAG=1 for Transition States).

Visualization of Tautomerization

The following diagram illustrates the isomerization pathways and the energetic barriers between the Z and E forms.



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Caption: Isomerization landscape. Solid lines denote rotational isomerism; dashed lines denote high-barrier proton transfer.

Electronic Structure & Reactivity Profiling

Understanding the electronic distribution is vital for predicting the molecule's behavior as a ligand or prodrug.

Frontier Molecular Orbitals (FMO)

The HOMO-LUMO gap (

) serves as a global reactivity descriptor. In 2-DMAB:

- HOMO: Localized primarily on the dimethylamino nitrogen and the benzene ring (-donor character).
- LUMO: Localized on the amidoxime group (-acceptor character).

Calculation of Global Reactivity Descriptors:

Descriptor	Formula	Physical Meaning
------------	---------	------------------

| Chemical Potential (

) |

| Tendency of electrons to escape. | | Chemical Hardness (

) |

| Resistance to charge transfer. | | Electrophilicity Index (

) |

| Capacity to accept electrons (critical for biological nucleophilic attack). |

Molecular Electrostatic Potential (MEP)

MEP mapping identifies sites for non-covalent interactions (docking).

- Red Regions (Negative Potential): The oxime oxygen () and the imine nitrogen (). These are the primary sites for metal chelation (e.g., ,) or hydrogen bond acceptance.
- Blue Regions (Positive Potential): The amidoxime protons (,).

Spectroscopic Validation (IR & NMR)

Theoretical data must be benchmarked against experimental spectra to validate the structural model.

Vibrational Spectroscopy (FT-IR)

The amidoxime group has a distinct fingerprint. Scaling factors (typically 0.961 for B3LYP/6-311G**) must be applied to harmonic frequencies.

Diagnostic Bands for 2-DMAB:

- :
(Broad due to H-bonding).
- :
(Asymmetric/Symmetric stretches).
- :
. Note: A shift to lower wavenumbers indicates Z-isomer stabilization via IHB.
- :
.

NMR Shift Prediction (GIAO Method)

Run GIAO (Gauge-Independent Atomic Orbital) calculations in DMSO solvent (PCM model) to match standard experimental conditions.

- NMR: The oxime
proton is highly deshielded (
ppm) in the Z-isomer due to H-bonding with the amine or solvent.
- NMR: The amidoxime quaternary carbon appears at
ppm.

Biological Application: Non-Covalent Interactions (NCI)

For drug development, the interaction of 2-DMAB with biological targets (e.g., urease, kinases) or its intramolecular stability is visualized using NCI plots.

NCI Plot Analysis

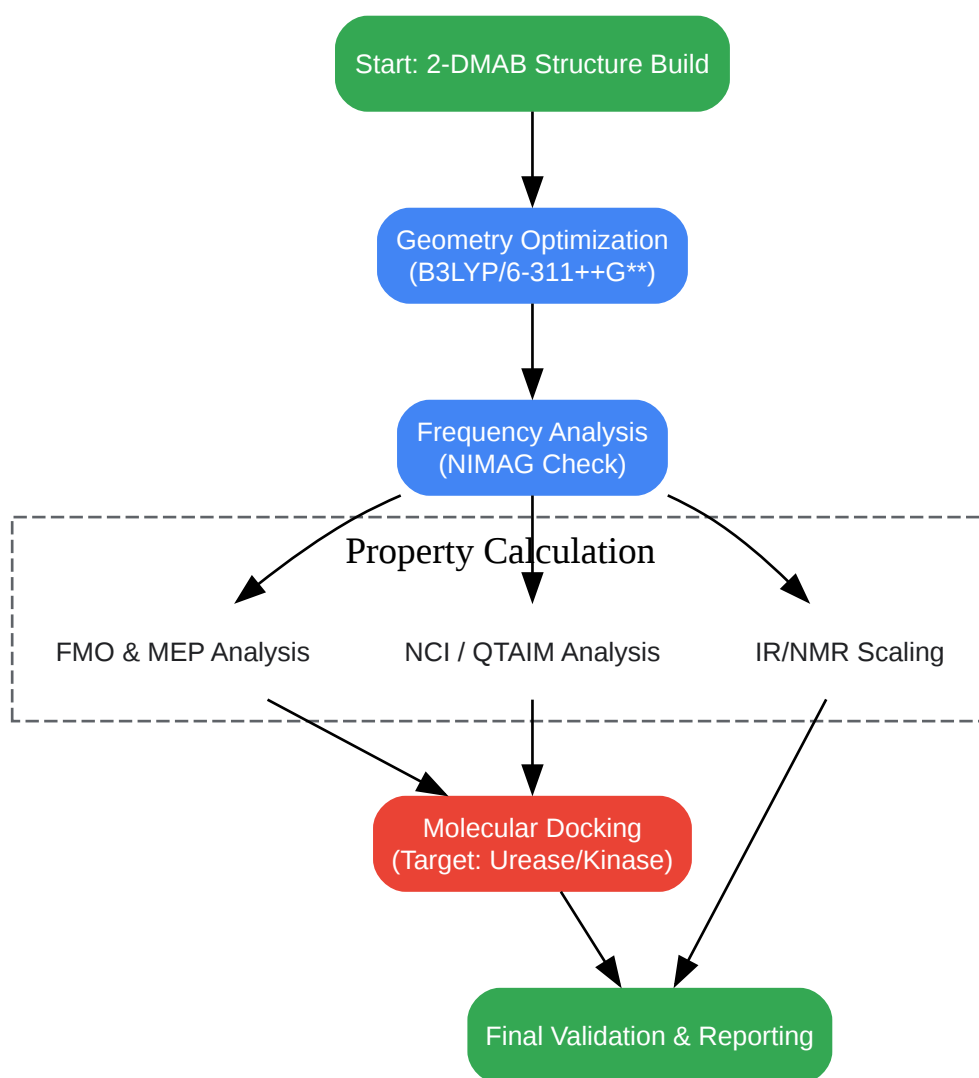
The Reduced Density Gradient (RDG) vs. electron density (

) plot reveals:

- Strong Attraction (Blue): H-bonds (e.g.,
).
- Van der Waals (Green): Steric interaction between the ortho-dimethylamino methyls and the amidoxime.
- Repulsion (Red): Steric clash in the ring center.

Theoretical Workflow Diagram

The following flowchart defines the standard operating procedure for the full theoretical study.



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Caption: Standardized computational workflow for 2-DMAB characterization.

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